

Furalaxyl environmental impact vs other fungicides

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Compound Focus: Furalaxyl

CAS No.: 57646-30-7

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Furalaxyl Overview and Environmental Profile

Furalaxyl is a systemic fungicide primarily used to control diseases caused by Peronosporales fungi, such as seed rot, damping off, and stem rots, especially in ornamental plants [1]. Here are its key characteristics:

| Property | Value / Description |
|--|--|
| Chemical Group | Acylamino acid fungicide (Furanilide) [1]. |
| Mode of Action | Systemic with protective and curative action. Disrupts fungal nucleic acid synthesis (RNA polymerase I) [1]. |
| Water Solubility | 230 mg/L (at 20°C, pH 7) [1]. |
| Soil Degradation (DT ₅₀) | 48 days (moderately persistent) [1]. |
| Aquatic Hydrolysis (DT ₅₀) | 200 days (persistent in water) [1]. |
| Octanol-Water Partition (Log P) | 2.7 [1]. |

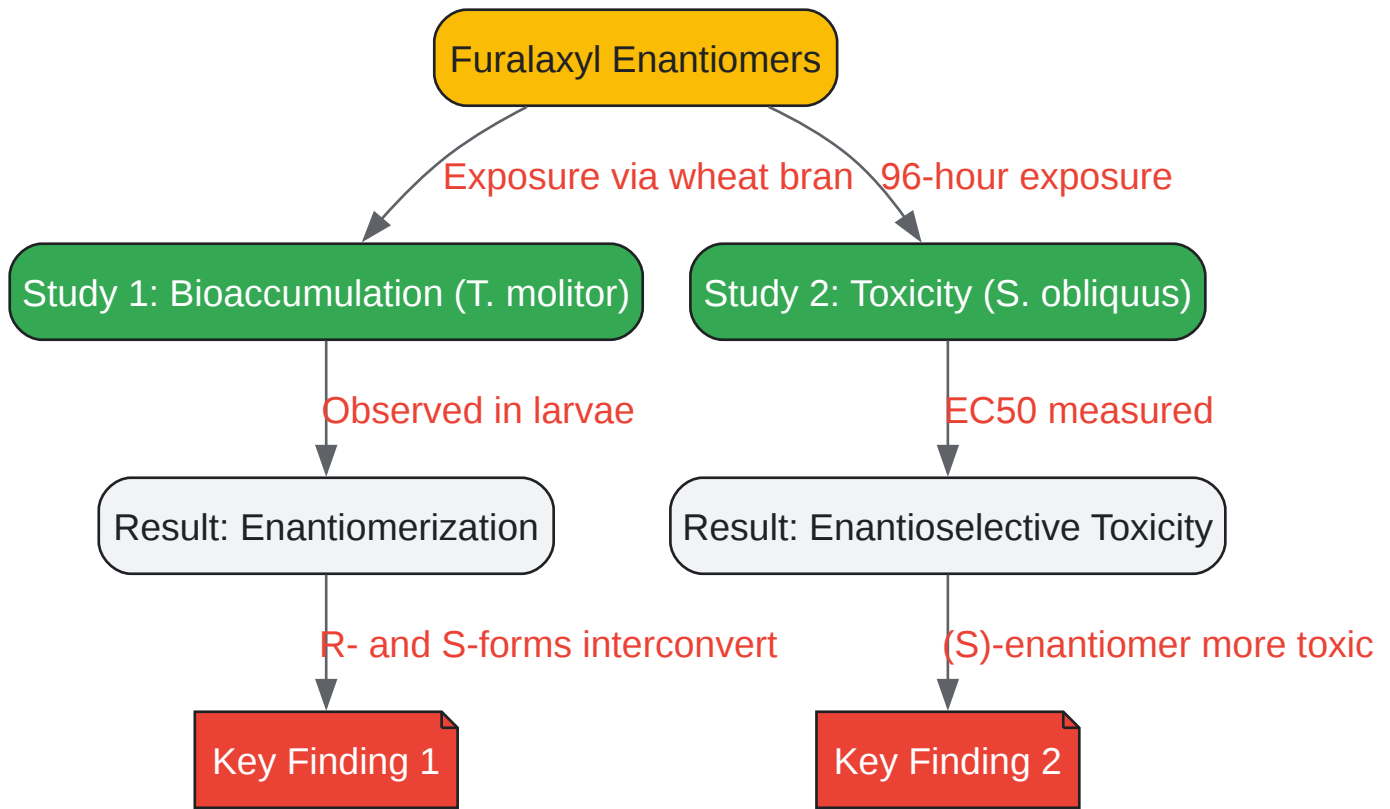
Comparative Environmental Data

The table below places **Furalaxyl**'s environmental fate properties alongside other fungicides mentioned in the search results. Please note that the data for other fungicides is from a study on a specific point-source contamination event and represents **extreme environmental concentrations** rather than typical agricultural levels [2].

| Fungicide | Class | Key Environmental Fate Data | Example Environmental Concentration |
|-----------------------|----------------|--|---|
| Furalaxyl | Acylamino acid | Soil DT ₅₀ : 48 days [1]. Water hydrolysis DT ₅₀ : 200 days [1]. | Information missing from search results |
| Azoxystrobin | Strobilurin | Information missing from search results | Max: 239 µg/L (in surface water from point-source contamination) [2] |
| Pyraclostrobin | Strobilurin | Information missing from search results | Max: 59.8 µg/L (in surface water from point-source contamination) [2] |
| Metalaxyl | Acylamino acid | Information missing from search results | Max: 0.067 µg/L (in US streams from agricultural runoff) [2] |

Key Experimental Findings on Furalaxyl

The search results highlight several important, enantiomer-specific behaviors of **Furalaxyl**. The following diagram illustrates the key experimental workflows and findings from the available studies:



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Experimental Protocols

The key findings in the diagram are based on the following experimental methods:

- **Bioaccumulation & Enantiomerization Study [3]:** *Tenebrio molitor* larvae were exposed to pure enantiomers of **Furalaxyl** via contaminated wheat bran over 21 days. Residues in the larvae and bran were analyzed using stereoselective High-Performance Liquid Chromatography tandem Mass Spectrometry (HPLC-MS/MS) with a ChiralPAK IC column to track changes in enantiomer concentrations.
- **Enantioselective Toxicity Study [4]:** *Scenedesmus obliquus* algae were exposed to individual **Furalaxyl** enantiomers for 96 hours. The half-maximal effective concentration (EC50) was determined, and toxic effects were assessed by measuring chlorophyll content and the activities of antioxidant enzymes (CAT and SOD).

Insights for Environmental Risk Assessment

The available data suggests several critical points for researchers:

- **Chiral Complexity is Crucial:** The environmental impact of **Furalaxyl** cannot be fully assessed by looking at the racemic mixture alone. The distinct toxicity and transformation behaviors of its enantiomers mean that risk assessments should be enantiomer-specific [3] [4].
- **Persistence in Water:** Its long half-life in water (200 days) suggests a potential for accumulation in aquatic systems if a spill or point-source contamination occurs [1].
- **Data Gaps for Direct Comparisons:** While a direct, multi-fungicide environmental impact comparison is not available in the search results, the properties of **Furalaxyl** can be benchmarked against regulatory guidelines and compared to more widely studied fungicides like Azoxystrobin.

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References

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